

Biochemical Profile and Mechanism of Action

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Hdac-IN-43

Cat. No.: S12873672

Get Quote

The table below summarizes the key biochemical properties and inhibitory profile of **HDAC-IN-43**.

Property	Description
CAS Number	1809163-24-3 [1]
Molecular Formula	C ₂₂ H ₂₈ N ₆ O ₄ [1]
Molecular Weight	440.5 g/mol [1]
Primary Target	Potent HDAC 1/3/6 inhibitor [1]
Secondary Target	Weak PI3K/mTOR inhibitor [1]
Primary Bioactivity	Broad-spectrum anti-proliferative effect [1]

HDAC Inhibitory Activity (IC₅₀ values)

HDAC Isoform	IC ₅₀ (nM)
HDAC6	24 nM [1]
HDAC3	45 nM [1]
HDAC1	82 nM [1]

HDAC Isoform	IC ₅₀ (nM)
HDAC10	182 nM [1]
HDAC2	358 nM [1]
HDAC8	1441 nM [1]
HDAC11	9061 nM [1]

PI3K/mTOR Inhibitory Activity (IC₅₀ values)

Target	IC ₅₀ (μM)
PI3K	3.6 μM [1]
mTOR	3.7 μM [1]

HDAC-IN-43 acts by chelating the zinc ion in the catalytic pocket of HDAC enzymes, thereby blocking their deacetylase activity [2] [3]. This leads to accumulation of acetylated histones and transcription factors. HDAC inhibitors can also target non-histone proteins; for example, HDAC6 inhibition leads to hyperacetylation of HSP90, disrupting its chaperone function and promoting degradation of oncogenic client proteins [2] [3].

The diagram below illustrates the core mechanism of action of HDAC inhibitors like **HDAC-IN-43**.



[Click to download full resolution via product page](#)

HDAC-IN-43 inhibits deacetylation, leading to accumulation of acetylated proteins.

Experimental Evidence and Research Applications

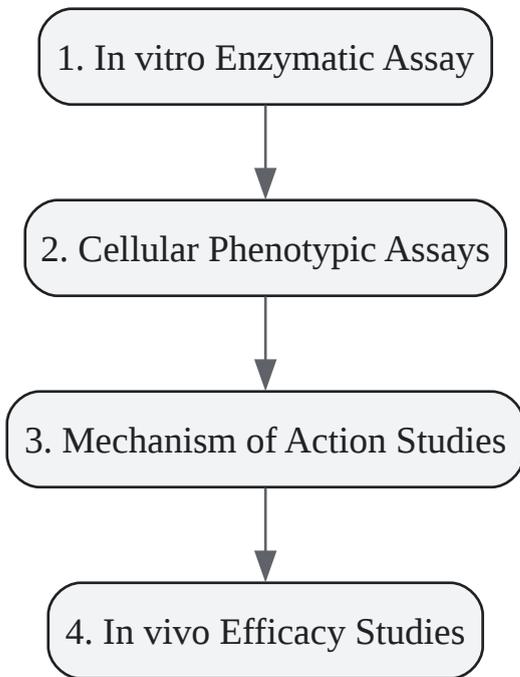
HDAC-IN-43 demonstrates **broad-spectrum anti-proliferative activity** across various cancer cell lines [1].

This is likely due to its multi-target mechanism:

- **HDAC Inhibition:** Induces cell cycle arrest and apoptosis. HDAC inhibitors can activate the p53 tumor suppressor pathway via acetylation, increasing expression of p21 and pro-apoptotic genes like PUMA and Bax [4].
- **Dual HDAC/PI3K Inhibition:** Simultaneously targets epigenetic regulation and growth factor signaling, potentially overcoming drug resistance and providing synergistic anti-cancer effects [1].

Suggested Experimental Workflow

The typical workflow for characterizing a compound like **HDAC-IN-43** involves sequential steps, as illustrated below.



[Click to download full resolution via product page](#)

Key experimental stages for HDAC inhibitor validation.

- **Enzymatic Assays:** Determine IC₅₀ values against recombinant HDAC isoforms and other targets like PI3K and mTOR using fluorometric or luminescent methods [1] [5].
- **Cellular Phenotypic Assays:**
 - **Cell Viability:** Use MTT assay to measure anti-proliferative effects [5] [4].
 - **Apoptosis Detection:** Perform Annexin V/PI staining followed by flow cytometry [5].
 - **Cell Cycle Analysis:** Use propidium iodide staining to detect arrest phases [4].
- **Mechanism of Action Studies:**
 - Measure histone acetylation (e.g., H3, H4) and alpha-tubulin acetylation via western blot [6] [4].
 - Evaluate expression of downstream genes (p21, PUMA, Bax) by RT-qPCR or western blot [4].
- **In vivo Efficacy:** Evaluate compound in xenograft mouse models, administering via oral gavage and measuring tumor volume over time [4].

Key Distinctions and Research Implications

HDAC-IN-43 is characterized by its **balanced potency against HDAC1, HDAC3, and HDAC6**, unlike many clinically tested inhibitors which are non-selective. Its unique activity against HDAC6 targets cytoplasmic processes and protein aggregation, while weak PI3K/mTOR inhibition may provide complementary activity against pro-survival pathways often hyperactive in cancers [1] [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - HDAC - IN | TargetMol 43 [targetmol.com]
2. Histone deacetylase inhibitors: molecular mechanisms of action and clinical trials as anti-cancer drugs - PMC [pmc.ncbi.nlm.nih.gov]
3. and HDAC Inhibitor: From Cancer to Cardiovascular Diseases... HDAC [pmc.ncbi.nlm.nih.gov]
4. Histone deacetylase inhibitor MPT0B291 suppresses Glioma Growth in vitro and in vivo partially through acetylation of p53 [ijbs.com]
5. Virtual screening and experimental validation of novel histone deacetylase inhibitors | BMC Pharmacology and Toxicology | Full Text [bmcpharmacoltoxicol.biomedcentral.com]
6. Histone deacetylase (HDAC) inhibitor kinetic rate constants correlate with cellular histone acetylation but not transcription and cell viability - PubMed [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Biochemical Profile and Mechanism of Action]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12873672#what-is-hdac-in-43>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com